

Sodium 3-Nitrobenzoate: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: Sodium 3-nitrobenzoate

Cat. No.: B1218478

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **sodium 3-nitrobenzoate**, a chemical intermediate used in various industrial applications, including the synthesis of dyes and pharmaceuticals.^[1] The following sections detail the compound's physical and chemical properties, toxicological data, and established safety protocols. All data is presented to aid in risk assessment and ensure safe handling in a laboratory and manufacturing environment.

Chemical and Physical Properties

Sodium 3-nitrobenzoate is the sodium salt of 3-nitrobenzoic acid.^{[2][3]} It is a stable solid under recommended storage conditions.^[4]

Property	Value	Source
Synonyms	3-Nitrobenzoic acid sodium salt, Sodium m-nitrobenzoate	[3][5]
CAS Number	827-95-2	[2][5]
Molecular Formula	C ₇ H ₄ NNaO ₄	[2][6]
Molecular Weight	189.10 g/mol	[2][6][7]
Appearance	Off-white to yellow crystalline powder/solid	[5]
Melting Point	>300 °C (>572 °F)	[5][8]
Boiling Point	340.7 °C at 760 mmHg	[5]
Flash Point	157.5 °C	[5]
Water Solubility	10.9 g/L	[4][5]
Storage Temperature	Store below +30°C in a dry, sealed place	[2][5][9]

Toxicological Information

The toxicological properties of **sodium 3-nitrobenzoate** have not been fully investigated.[2][7] However, available data from studies on analogous compounds and safety data sheets indicate potential hazards.

Endpoint	Result	Species	Method	Source
Acute Oral Toxicity (LD50)	11,000 mg/kg	Rat	Not specified	[10]
Skin Irritation	Causes skin irritation (Category 2)	Rabbit	Not specified	[7][8][10]
Eye Irritation	Causes serious eye irritation (Category 2)	Rabbit	Not specified	[7][8][10]
Respiratory Irritation	May cause respiratory irritation (STOT SE 3)	Not specified	Not specified	[2][7][8]
Carcinogenicity	No component is identified as a probable, possible or confirmed human carcinogen by IARC.	Not applicable	Not applicable	[2]
Reproductive Toxicity	No data available	Not applicable	Not applicable	[2]

Hazard Identification and Classification

Sodium 3-nitrobenzoate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:[7][8]

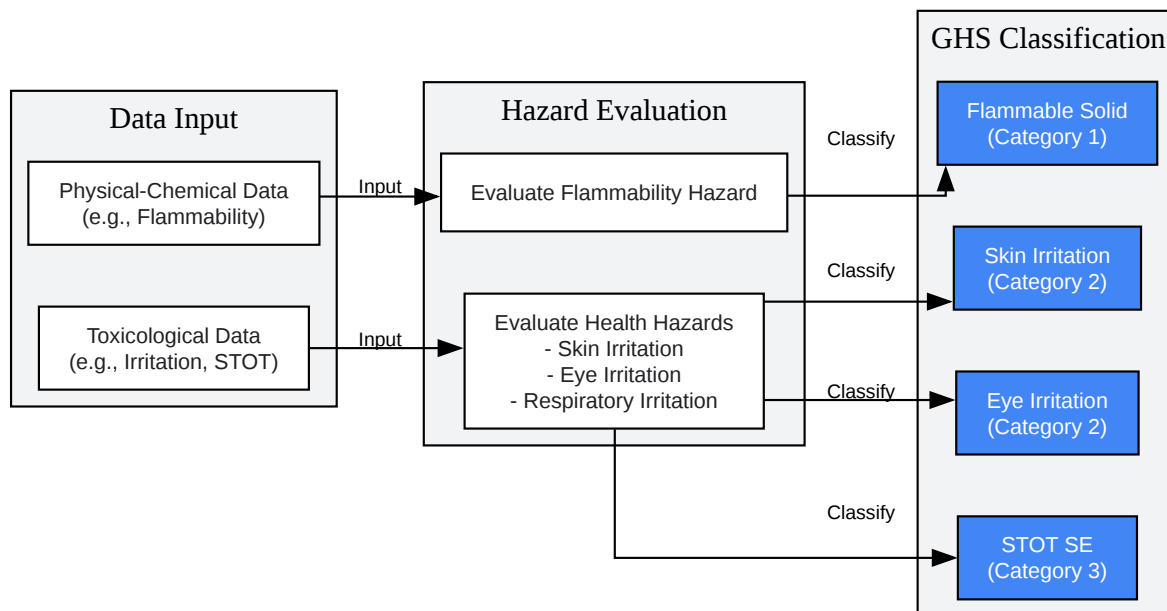
- Flammable Solids: Category 1[7][8]
- Skin Corrosion/Irritation: Category 2[7][8]

- Serious Eye Damage/Eye Irritation: Category 2[7][8]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[7][8]

Hazard Statements:[4][7][11][12]

- H228: Flammable solid
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

The following diagram illustrates the logical workflow for GHS hazard classification based on available data.



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Caption: GHS Hazard Classification Workflow for **Sodium 3-Nitrobenzoate**.

Experimental Protocols

Detailed experimental protocols for the toxicological endpoints of **sodium 3-nitrobenzoate** are not publicly available. However, the following are representative methodologies based on OECD guidelines that are likely to be followed for such a substance.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is a stepwise procedure to estimate the acute oral toxicity.^[4]

- Principle: The substance is administered orally to a group of animals at one of a series of fixed dose levels (5, 50, 300, and 2000 mg/kg).^[13] The initial dose is selected based on available information. The outcome of the first step determines the subsequent steps.^[4]
- Animals: Typically, three female rats per step are used.^[4] They are fasted overnight before dosing.^[14]
- Procedure: The test substance is administered as a single oral dose by gavage.^[14] Animals are observed for mortality and clinical signs of toxicity for up to 14 days.^[13] Body weight is recorded weekly.^[13]
- Endpoint: The test allows for the classification of the substance into a GHS category based on the observed mortality at different dose levels.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD 439)

This in vitro method assesses the potential of a substance to cause skin irritation.^[15]

- Principle: The test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model.^[15] Cell viability is measured to determine the level of irritation.^[15]
- Test System: Commercially available RhE models such as EpiDerm™, EpiSkin™, or SkinEthic™ are used.^[15]

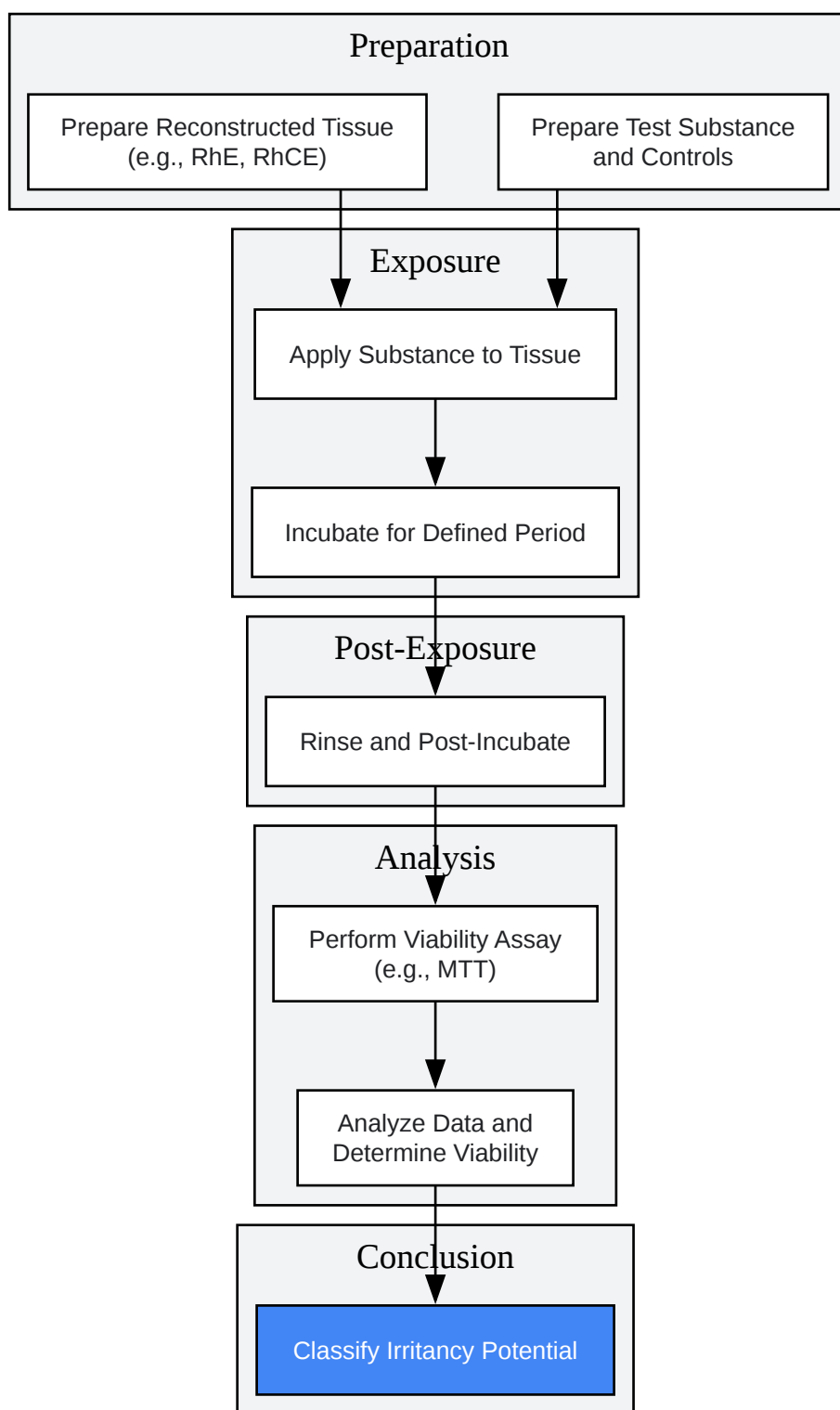
- Procedure: The test substance is applied to the surface of the RhE tissue for a defined period (e.g., 60 minutes). After exposure, the tissue is rinsed and incubated for a post-exposure period (e.g., 42 hours). Cell viability is then determined using a colorimetric assay (e.g., MTT assay).[16]
- Endpoint: A substance is identified as an irritant if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.[15]

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD 492)

This in vitro method is used to identify chemicals that are not classified as eye irritants.[17]

- Principle: The test substance is applied to the surface of a reconstructed human cornea-like epithelium (RhCE) model. The potential for eye irritation is predicted by measuring the reduction in tissue viability.[17]
- Test System: A three-dimensional RhCE tissue model is used.[17]
- Procedure: The test substance (50 μl for liquids, 50 mg for solids) is applied to the tissue surface for a specified duration (e.g., 30 minutes for liquids, 6 hours for solids).[17] Following exposure and a post-incubation period, tissue viability is measured using the MTT assay.[17]
- Endpoint: A chemical is classified as a non-irritant if the mean tissue viability is above a defined cut-off value (typically $> 60\%$).[17]

The following diagram illustrates a general experimental workflow for in vitro toxicity testing.



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Caption: General Experimental Workflow for In Vitro Toxicity Testing.

Handling and Safety Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or equivalent.[2][4]
- Skin Protection: Handle with compatible gloves (e.g., Nitrile rubber with a minimum layer thickness of 0.11 mm).[4] Wear a lab coat or other impervious clothing.[18]
- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]

Handling and Storage

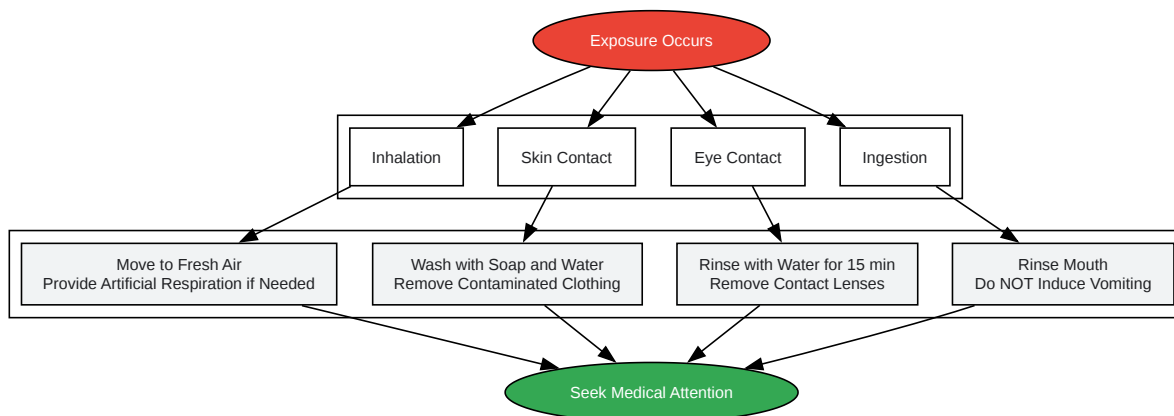
- Handling: Avoid contact with skin and eyes.[2] Avoid formation of dust and aerosols.[2][4] Use in a well-ventilated area.[10] Keep away from heat, sparks, and open flames.[4][8]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[4][10] Protect from moisture.[8] Incompatible with strong oxidizing agents.[8]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[2][4]
- Skin Contact: Wash off with soap and plenty of water.[2][4] Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.[2][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[2][4]

The following diagram outlines the recommended first aid procedures.



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Caption: First Aid Procedures for **Sodium 3-Nitrobenzoate** Exposure.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: As a flammable solid, it may burn but propagates flame with difficulty.[10] Dust may form an explosive mixture with air.[10] Hazardous combustion products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sodium oxides.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][8]

Ecological Information

Limited ecological data is available for **sodium 3-nitrobenzoate**.

Endpoint	Result	Species	Source
Fish LC50 (96h)	1350 mg/L (24h data)	Not specified	[10]
Daphnia magna EC50 (48h)	8665 mg/L	Not specified	[10]
Biodegradability	Readily biodegradable (66.87% after 28 days)	Not applicable	[5]

Do not let the product enter drains or waterways.[2][10]

Disposal Considerations

Dispose of this material and its container at a licensed hazardous waste disposal facility.[2][4] Chemical waste generators must comply with all local, regional, and national hazardous waste regulations.[8]

Regulatory Information

Sodium 3-nitrobenzoate is listed on various chemical inventories, including the TSCA (USA), DSL/NDSL (Canada), EINECS/ELINCS/NLP (Europe), AICS (Australia), KECL (Korea), IECSC (China), ENCS (Japan), and PICCS (Philippines).[8]

This guide is intended for informational purposes and should not be a substitute for professional safety training and a thorough review of the complete Safety Data Sheet (SDS) for this product.

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